

# Chemical Profile of 7-(4-ethyl-1-methyloctyl)quinolin-8-ol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

Get Quote

This compound, often known by its tradename **Kelex-100**, is recognized as a versatile organic compound, particularly used as a novel extractant for noble metals [1].

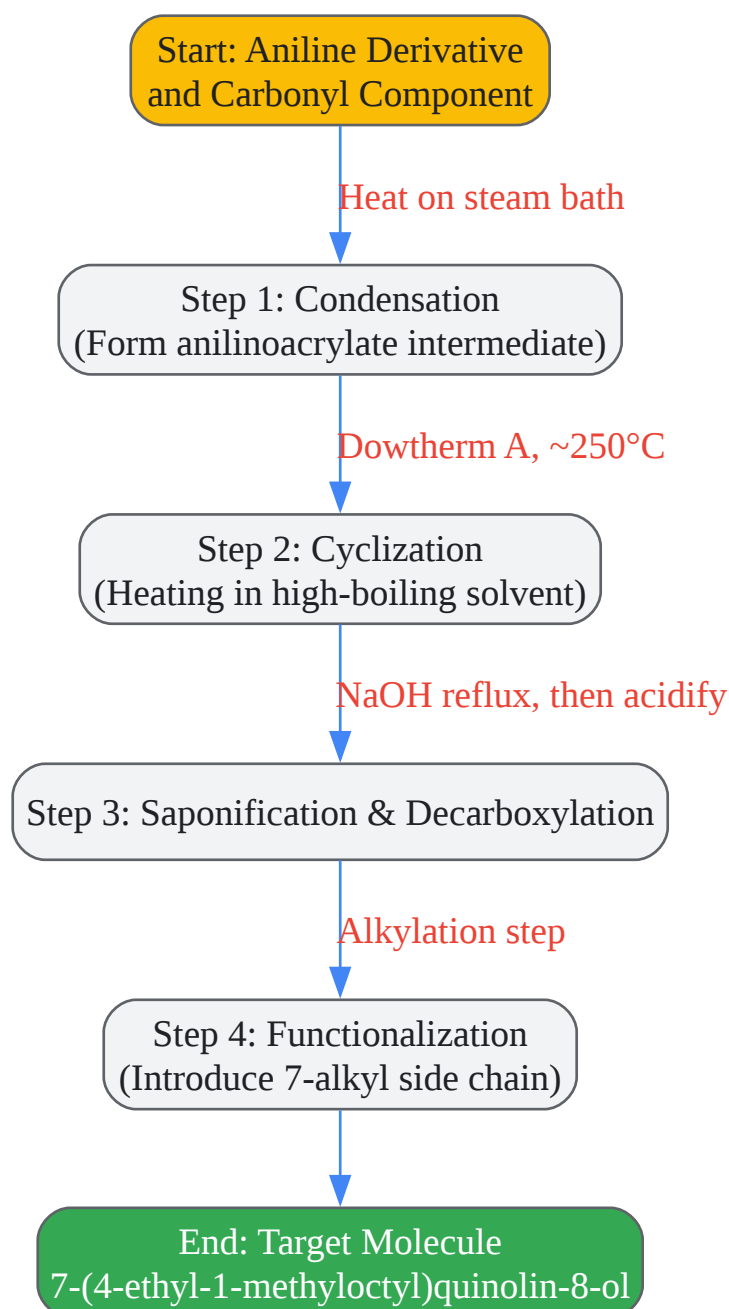
The table below summarizes its fundamental chemical and physical properties gathered from supplier catalogs and chemical databases [2] [3] [1].

Property	Value / Description
CAS Number	73545-11-6 [2] [3] [1]
Molecular Formula	C <sub>20</sub> H <sub>29</sub> NO [2] [3] [1]
Molecular Weight	299.45 g/mol [2] [3]
IUPAC Name	7-(4-ethyl-1-methyloctyl)quinolin-8-ol [2]
Appearance	Pale yellow to very dark red/brown viscous or oily liquid [2] [1]
Boiling Point	~250 °C [2] [3]
Density	1.005 ± 0.06 g/cm <sup>3</sup> (Predicted) [2] [3]

Property	Value / Description
pKa	4.94 ± 0.50 (Predicted) [2] [3]
Log P	6.974 (at 20°C) [3]
Storage	2-8°C [2] [3]
Primary Application	Synthesis of organic materials, pharmaceutical intermediates, and as a noble metal extractant [2] [1]

## General Synthesis Workflow for Quinolin-8-ol Derivatives

While a direct synthesis procedure for **7-(4-ethyl-1-methyloctyl)quinolin-8-ol** is not found, established methodologies exist for constructing the quinolin-8-ol core structure. The following workflow generalizes a common multi-step approach, inspired by the synthesis of other quinoline derivatives documented in the literature [4] [5] [6].



[Click to download full resolution via product page](#)

The key stages in this generalized pathway are:

- **Condensation:** An aniline derivative reacts with a carbonyl-containing compound, such as an ester (e.g., ethyl ethoxymethylenemalonate), to form an anilinoacrylate intermediate. This step often involves heating to drive off volatile byproducts like ethanol [4].
- **Cyclization:** The intermediate is then added to a high-boiling solvent (e.g., Dowtherm A, bp ~250°C) to facilitate a ring-closing reaction, forming the quinoline core [4].

- **Saponification and Decarboxylation:** The cyclized ester is hydrolyzed using a base (e.g., sodium hydroxide) and then acidified to yield a carboxylic acid on the quinoline ring. This acid group can be removed via decarboxylation by heating, resulting in a simpler hydroxyquinoline [4].
- **Functionalization:** This is the most variable step. Introducing a specific alkyl chain, such as the "4-ethyl-1-methyloctyl" group at the 7-position of the quinoline ring, would require a subsequent alkylation reaction. The conditions for this would depend on the reactivity of the specific quinoline intermediate and the alkylating agent.

## Considerations for Protocol Development

To adapt the general workflow for your target molecule, here are some key points to consider:

- **Regioselectivity:** The position where the alkyl chain attaches (the 7-position) is determined by the substitution pattern of the starting aniline derivative [4] [5]. You would need to begin with a suitably substituted precursor.
- **Analytical Confirmation:** The structure of any synthesized intermediate and final product should be confirmed using analytical techniques. As demonstrated in other quinoline syntheses, this includes **NMR** ( $^1\text{H}$  and  $^{13}\text{C}$ ), **FT-IR**, and elemental analysis [5].
- **Analogous Compounds:** The synthesis can be successfully applied to many substituted anilines, indicating the robustness of the approach for generating a library of quinoline derivatives [4].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. 73545-11-6 7-(4-ethyl-1-methyloctyl)... - Watsonnoke Scientific Ltd [[watsonnoke.com](http://watsonnoke.com)]
2. Kelex-100 CAS#: 73545-11-6 [[chemicalbook.com](http://chemicalbook.com)]
3. Kelex-100 | 73545-11-6 [[chemicalbook.com](http://chemicalbook.com)]
4. Organic Syntheses Procedure [[orgsyn.org](http://orgsyn.org)]
5. Highly Brominated Quinolines: Synthesis, Characterization, and... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

6. and In vitro Evaluation of Hydrazonomethyl- Synthesis - Quinolin - 8 ... ol

[pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Profile of 7-(4-ethyl-1-methyloctyl)quinolin-8-ol].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b705995#synthesis-of-7-4-ethyl-1-methyloctyl-quinolin-8-ol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)